

2,6-Dimethylquinoline heat capacity comparison

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Compound Focus: 2,6-Dimethylquinoline

CAS No.: 877-43-0

Cat. No.: S578971

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Experimental Data for 2,6-Dimethylquinoline

The table below summarizes the key thermodynamic properties measured for **2,6-Dimethylquinoline** in a comprehensive study published in the *Journal of Chemical Thermodynamics* [1] [2] [3].

State	Temperature Range (K)	Number of Data Points	Experimental Method
Crystal	Multiple series between (5 and 320) K	80+ points in total	Adiabatic calorimetry [3]
Liquid	Above melting point (\approx 320 K)	31 points in total	Adiabatic calorimetry & Differential Scanning Calorimetry (DSC) [3]

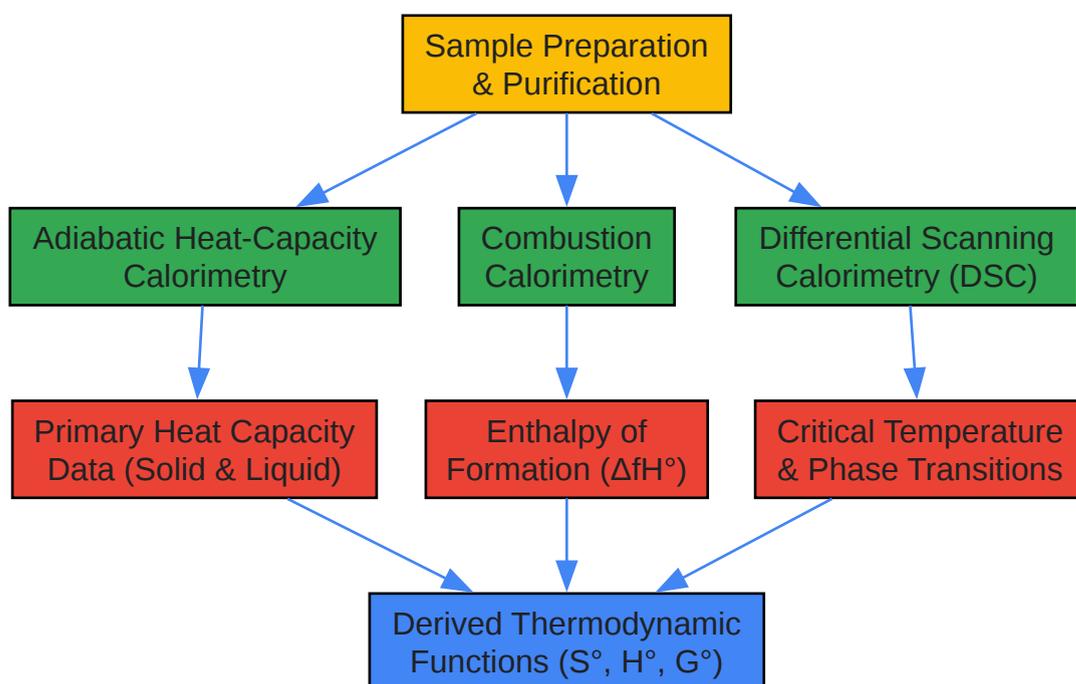
The study provides highly precise data, including molar heat capacity at saturation pressure, molar entropy, and molar enthalpy function [3]. The standard molar enthalpy of formation in the crystalline state was determined to be $36.2 \pm 0.9 \text{ kJ}\cdot\text{mol}^{-1}$ [1].

Detailed Experimental Methodology

The research employed several rigorous techniques to ensure data accuracy [1] [3]:

- **Adiabatic Heat-Capacity Calorimetry:** This primary method was used for measuring heat capacity in both solid and liquid phases. It involves isolating the sample in a vacuum to prevent heat loss, allowing for highly precise measurements of the energy required to raise the sample's temperature.
- **Differential Scanning Calorimetry (DSC):** This method complemented the calorimetry data, particularly for measuring the **critical temperature** and confirming phase transitions.
- **Combustion Calorimetry:** This technique was used to determine the **standard molar enthalpy of formation**. The sample is combusted in oxygen within a sealed "oxygen bomb," and the precise heat of reaction is measured.
- **Sample Purity:** The sample of **2,6-Dimethylquinoline** was synthesized and purified to a mole fraction purity of 0.99944. Purity was confirmed through fractional melting and ebulliometric vapor-pressure studies [1].

The experimental workflow for determining heat capacity and related properties is summarized in the diagram below:



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References

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